

A Comparative Guide to the Magnetic Properties of Ferroxdure and Alternative Permanent Magnets

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Compound of Interest

Compound Name: *Ferroxdure*

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For researchers, scientists, and professionals in drug development, the selection of permanent magnet materials is a critical consideration in the design and function of various laboratory and analytical equipment. This guide provides a comprehensive cross-validation of the magnetic properties of **Ferroxdure**, a well-established ceramic magnet, against other common permanent magnet alternatives. The data presented is intended to facilitate informed material selection based on key performance metrics.

Ferroxdure, a type of hard ferrite magnet, is a ceramic material with the general chemical formula $MFe_{12}O_{19}$, where M is typically Barium (Ba) or Strontium (Sr). It is known for its high coercivity, excellent resistance to demagnetization and corrosion, and high electrical resistivity, making it suitable for high-frequency applications. **Ferroxdure** is available in both isotropic and anisotropic grades, with the latter exhibiting stronger magnetic properties in a preferred direction. Furthermore, plastic-bonded versions offer greater design flexibility, albeit with a trade-off in magnetic strength.

This guide will compare the magnetic properties of various grades of **Ferroxdure** with three other major classes of permanent magnets: Alnico, Samarium Cobalt (SmCo), and Neodymium Iron Boron (NdFeB) magnets.

Comparative Analysis of Magnetic Properties

The performance of a permanent magnet is primarily characterized by its remanence (Br), coercivity (HcB and HcJ), and maximum energy product ((BH)max).

- **Remanence (Br):** This is the magnetic induction remaining in a magnetic material after the magnetizing force is removed. A higher Br value indicates a stronger magnetic field the magnet can produce.
- **Coercivity (HcB and HcJ):** This is the measure of a material's resistance to demagnetization. Normal coercivity (HcB) is the demagnetizing field required to reduce the magnetic induction to zero, while intrinsic coercivity (HcJ) is the field needed to reduce the magnetization to zero. Higher coercivity values are desirable for applications where the magnet will be exposed to external magnetic fields or high temperatures.
- **Maximum Energy Product ((BH)max):** This represents the maximum energy that can be stored in the magnet and is a figure of merit for its overall performance. A higher (BH)max value means a smaller volume of magnet material is required for a given magnetic flux.

The following tables summarize the typical magnetic properties of various grades of **Ferroxdure** and its alternatives.

Table 1: Magnetic Properties of Sintered Hard Ferrites (including **Ferroxdure** types)

Material Grade	Remanence (Br) (T)	Coercivity (HcB) (kA/m)	Intrinsic Coercivity (HcJ) (kA/m)	Max. Energy Product ((BH)max) (kJ/m ³)
Isotropic Ferrite				
HF 8/22 (Ba)	0.22	135	220	8.5
HF 8/26 (Sr)	0.22	135	260	8.5
Anisotropic Ferrite				
HF 24/23 (Sr)	0.365	210	230	25.5
HF 26/24 (Sr)	0.38	220	240	27.0
HF 28/28 (Sr)	0.395	260	280	30.0
HF 30/26 (Sr)	0.405	240	260	31.5

Table 2: Magnetic Properties of Plastic-Bonded Ferrites

Material Grade	Remanence (Br) (T)	Coercivity (HcB) (kA/m)	Intrinsic Coercivity (HcJ) (kA/m)	Max. Energy Product ((BH)max) (kJ/m ³)
FPA6-1.5	0.239	214	271.5	11.1
FPA6-2.05	0.292	223.5	283.9	16.3
FPA12-2.11	0.294	231	278.8	16.8

Table 3: Magnetic Properties of Alnico Magnets

Material Grade	Remanence (Br) (T)	Coercivity (HcB) (kA/m)	Intrinsic Coercivity (HcJ) (kA/m)	Max. Energy Product ((BH)max) (kJ/m ³)
Alnico 5	1.25	51	54	44
Alnico 8	0.85	123	125	42
Alnico 9	1.05	119	120	80

Table 4: Magnetic Properties of Sintered Samarium Cobalt (SmCo) Magnets

Material Grade	Remanence (Br) (T)	Coercivity (HcB) (kA/m)	Intrinsic Coercivity (HcJ) (kA/m)	Max. Energy Product ((BH)max) (kJ/m ³)
SmCo5 (16-25 MGOe)	0.80 - 1.05	600 - 750	1200 - 2000	128 - 200
Sm2Co17 (24-32 MGOe)	1.00 - 1.15	700 - 850	1500 - 2400	192 - 256

Table 5: Magnetic Properties of Sintered Neodymium Iron Boron (NdFeB) Magnets

Material Grade	Remanence (Br) (T)	Coercivity (HcB) (kA/m)	Intrinsic Coercivity (HcJ) (kA/m)	Max. Energy Product ((BH)max) (kJ/m ³)
N35	1.17 - 1.21	≥868	≥955	263 - 287
N42	1.28 - 1.32	≥955	≥955	318 - 342
N52	1.43 - 1.48	≥828	≥876	398 - 422

Experimental Protocols

The magnetic properties presented in this guide are typically measured using a Hysteresigraph according to the ASTM A977/A977M standard test method.^{[1][2][3][4][5]} This method is suitable for determining the magnetic characteristics of hard magnetic materials.^[2]

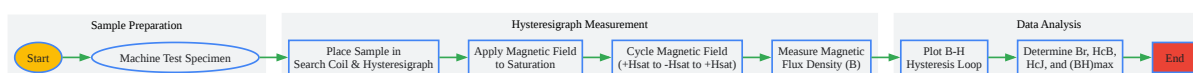
General Protocol for Hysteresigraph Measurement:

- **Sample Preparation:** A test specimen of the magnetic material is precisely machined, often into a cube or cylinder, to ensure uniform magnetic properties and accurate measurements.^[6]
- **Placement in Hysteresigraph:** The specimen is placed within a search coil, which is then positioned between the poles of an electromagnet in the hysteresigraph. This creates a closed magnetic circuit.
- **Magnetization to Saturation:** A strong magnetic field (H) is applied by the electromagnet to magnetize the specimen to its saturation point.
- **Hysteresis Loop Measurement:** The applied magnetic field is then cycled from positive saturation to negative saturation and back to positive saturation. Throughout this cycle, the magnetic flux density (B) within the specimen is measured by the search coil and a fluxmeter.
- **Data Acquisition:** The corresponding values of H and B are recorded to plot the magnetic hysteresis loop (B - H curve).
- **Determination of Magnetic Properties:** Key magnetic properties are derived from the hysteresis loop:
 - **Remanence (B_r):** The value of B where the curve intersects the B -axis ($H=0$).
 - **Normal Coercivity (H_{cB}):** The value of H where the curve intersects the H -axis ($B=0$).
 - **Intrinsic Coercivity (H_{cJ}):** Determined from the intrinsic hysteresis loop (J - H curve), where J is the magnetic polarization. It is the value of H where J becomes zero.
 - **Maximum Energy Product ($(BH)_{max}$):** Calculated from the demagnetization curve (the second quadrant of the B - H loop) by finding the point where the product of B and H is at

its maximum.

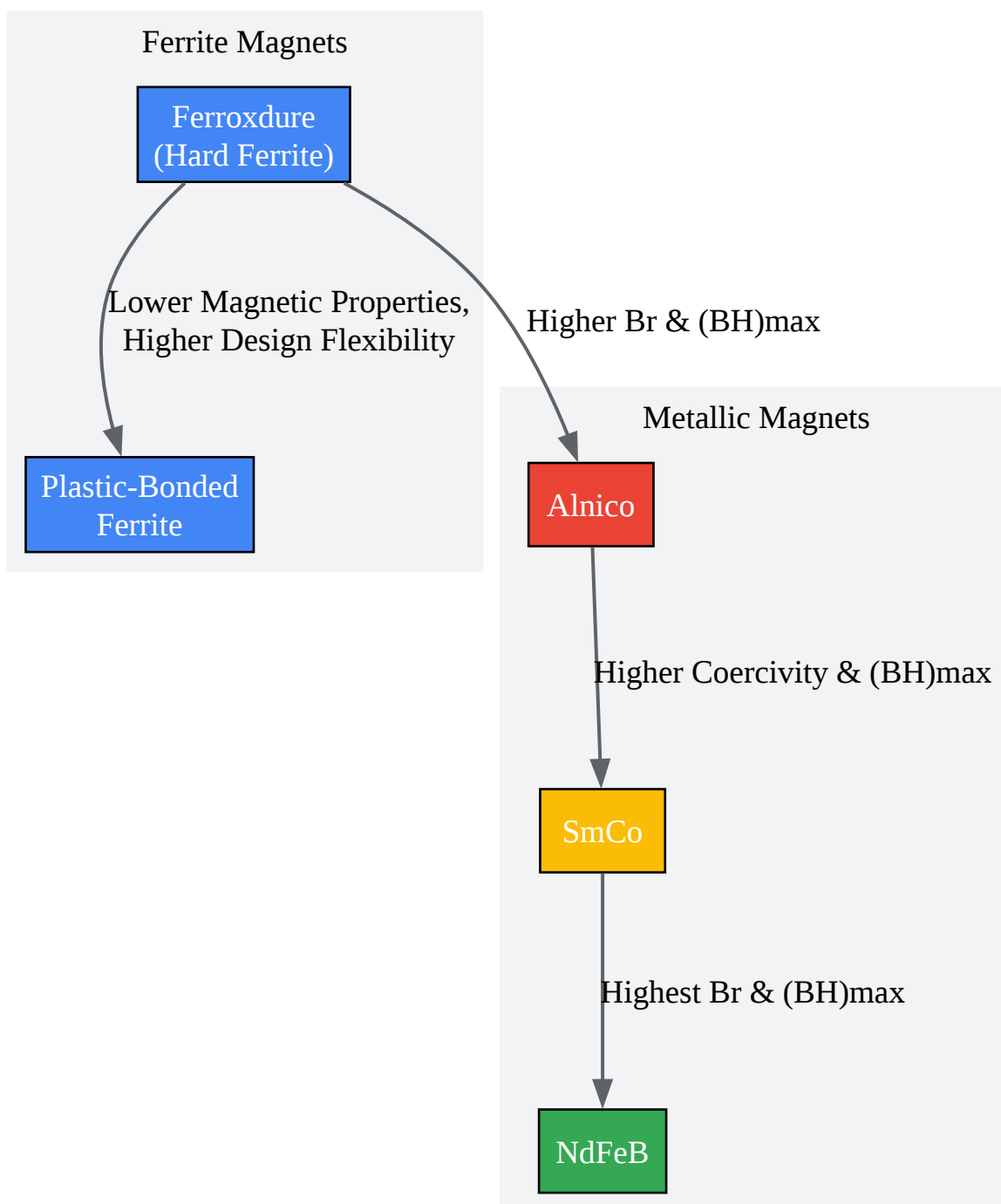
Visualizing the Experimental Workflow and Property Comparison

To better understand the process of magnetic property measurement and the relative performance of these materials, the following diagrams are provided.



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Experimental workflow for magnetic property measurement.



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Comparison of key magnetic property relationships.

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